

# Application Notes: Deuruxolitinib Stock Solution Preparation and Storage

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## Compound of Interest

Compound Name: Deuruxolitinib

Cat. No.: B3181904

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## Introduction

**Deuruxolitinib** (formerly CTP-543) is a deuterated form of ruxolitinib, an orally available inhibitor of Janus kinase 1 (JAK1) and Janus kinase 2 (JAK2).<sup>[1][2][3]</sup> The JAK-STAT signaling pathway is a critical regulator of hematopoiesis and immune function.<sup>[1]</sup> Dysregulation of this pathway is implicated in autoimmune disorders such as alopecia areata, an autoimmune condition that causes hair loss.<sup>[1][4]</sup> **Deuruxolitinib** modulates the immune response by blocking the phosphorylation and activation of STAT proteins, thereby interrupting the signaling cascade that leads to inflammation around hair follicles.<sup>[5]</sup> These application notes provide detailed protocols for the preparation and storage of **Deuruxolitinib** stock solutions for research use.

## Data Summary

The following tables summarize the key quantitative data for **Deuruxolitinib**.

Table 1: Physicochemical Properties of **Deuruxolitinib**

Property	Value	Source
CAS Number	1513883-39-0	<sup>[2]</sup>
Molecular Formula	C <sub>17</sub> H <sub>10</sub> D <sub>8</sub> N <sub>6</sub>	<sup>[2]</sup>

| Molecular Weight | 314.41 g/mol |[6] |

Table 2: Solubility of **Deuruxolitinib**

Solvent	Solubility	Notes	Source
DMSO	≥ 116.67 mg/mL (≥ 371.08 mM)	May require ultrasonic assistance for complete dissolution.	[6]
DMSO	≥ 125 mg/mL (≥ 397.57 mM)		[2]

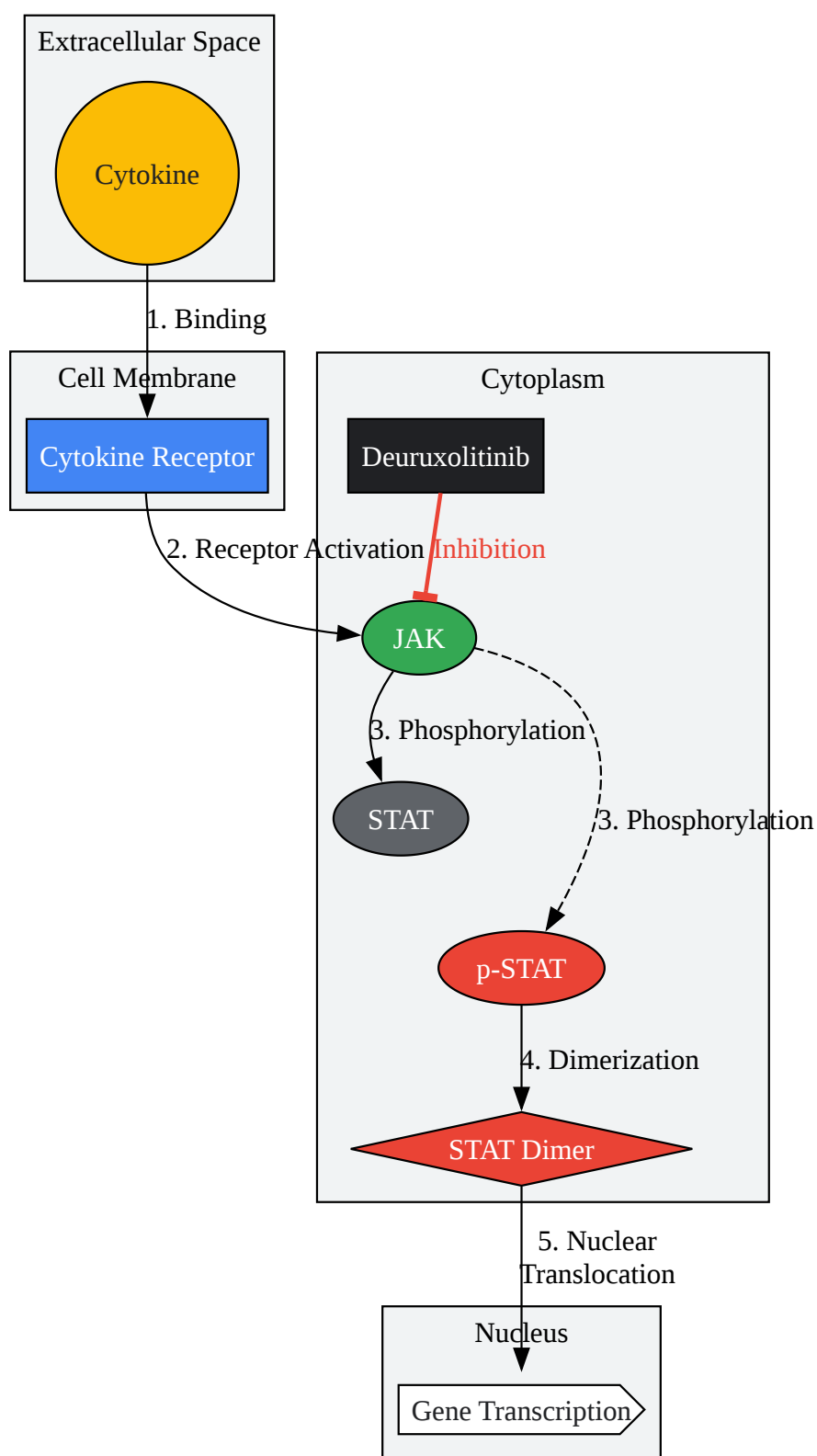
| Aqueous Media | High solubility at low pH. At least 0.12 mg/mL across physiological pH (1.0 to 6.8). | Data from FDA filings for the oral tablet formulation. |[7] |

Table 3: Recommended Storage Conditions

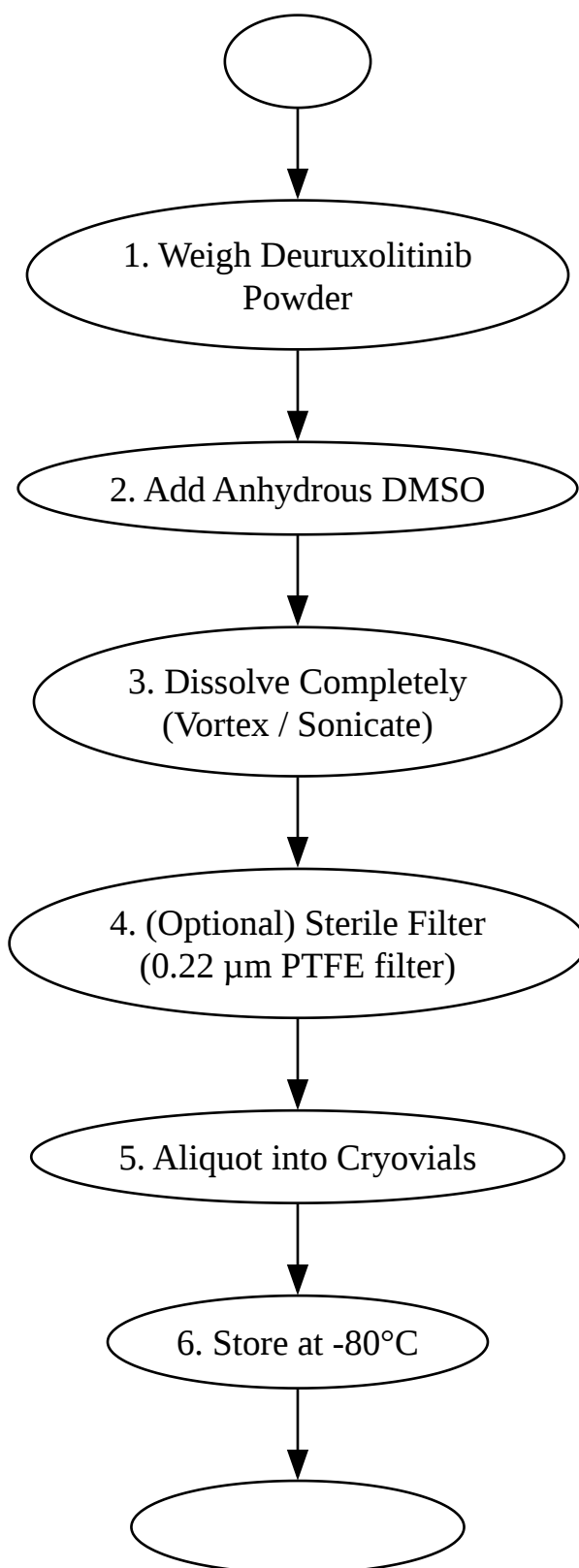
Format	Temperature	Duration	Source
Solid Powder	-20°C	3 years	[6]
In Solvent (DMSO)	-80°C	6 months	[3][6]

| In Solvent (DMSO) | -20°C | 1 month |[3][6] |

## Signaling Pathway and Experimental Workflow



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## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration **Deuruxolitinib** Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Deuruxolitinib** in Dimethyl Sulfoxide (DMSO).

#### Materials:

- **Deuruxolitinib** powder (CAS: 1513883-39-0)
- Anhydrous/molecular biology grade DMSO
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- (Optional) Ultrasonic water bath
- (Optional) Sterile 0.22 µm syringe filter (PTFE for organic solvents)

#### Procedure:

- Pre-analysis Calculation:
  - Determine the required mass of **Deuruxolitinib** using the formula:  $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
  - Example for 1 mL of a 100 mM (0.1 M) stock:  $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 314.41 \text{ g/mol} \times 1000 = 31.44 \text{ mg}$
- Weighing:
  - Under a chemical fume hood, carefully weigh the calculated amount of **Deuruxolitinib** powder into a suitable sterile tube.

- Solubilization:
  - Add the calculated volume of anhydrous DMSO to the tube containing the **Deuruxolitinib** powder.
  - Cap the tube tightly and vortex thoroughly for 2-3 minutes until the powder is completely dissolved.
  - If dissolution is difficult, place the tube in an ultrasonic water bath for 5-10 minute intervals until the solution is clear.[\[6\]](#)
- Sterilization (Optional):
  - For cell culture applications requiring stringent sterility, filter the stock solution through a 0.22 µm PTFE syringe filter into a new sterile tube. This step may result in minor volume loss.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile cryovials.[\[3\]](#)
  - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[3\]](#)[\[6\]](#)

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the serial dilution of the high-concentration DMSO stock solution to create working solutions for treating cells in culture.

### Materials:

- 100 mM **Deuruxolitinib** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line

- Sterile microcentrifuge tubes
- Pipettes and sterile, filter-barrier pipette tips

#### Procedure:

- Thawing:
  - Remove one aliquot of the 100 mM **Deuruxolitinib** stock solution from the -80°C freezer and thaw it at room temperature.
- Intermediate Dilution:
  - Perform an intermediate dilution of the stock solution in sterile cell culture medium. This helps ensure accurate pipetting for the final concentrations.
  - Example: To make a 1 mM intermediate solution, dilute the 100 mM stock 1:100 (e.g., 2 µL of 100 mM stock + 198 µL of culture medium).
- Final Dilution:
  - Add the appropriate volume of the intermediate solution to your cell culture plates to achieve the desired final concentration.
  - Example: To achieve a final concentration of 1 µM in a well containing 1 mL of medium, add 1 µL of the 1 mM intermediate solution.
- Solvent Control:
  - It is critical to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the wells treated with **Deuruxolitinib**. Typically, the final DMSO concentration should be kept below 0.1% to minimize solvent-induced cytotoxicity.

#### Safety Precautions:

- **Deuruxolitinib** is a potent bioactive compound. Standard laboratory personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all

times.

- All handling of the dry powder and concentrated DMSO stock solutions should be performed in a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **Deuruxolitinib** for complete safety and handling information.

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